

# p-Toluenesulfonic acid monohydrate properties and uses

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## Compound of Interest

Compound Name: *P-Toluenesulfonic acid*

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An In-depth Technical Guide to **p-Toluenesulfonic Acid** Monohydrate: Properties and Applications

## Introduction

**p-Toluenesulfonic acid** monohydrate ( $\text{TsOH} \cdot \text{H}_2\text{O}$ ), also known as tosylic acid, is a strong organic acid widely utilized as a catalyst and intermediate in organic synthesis.[1] With the chemical formula  $\text{CH}_3\text{C}_6\text{H}_4\text{SO}_3\text{H} \cdot \text{H}_2\text{O}$ , it presents as a white, crystalline solid that is soluble in water, alcohols, and other polar organic solvents.[2][3] Unlike many strong mineral acids, TsOH is non-oxidizing, solid, and non-corrosive, making it a convenient and safer alternative for a multitude of chemical transformations.[4][5][6] Its robust acidity, ease of handling, and versatility have established it as an indispensable tool for researchers, chemists, and professionals in drug development and the broader chemical industry.[4][7]

This guide provides a comprehensive overview of the properties, core applications, and experimental protocols associated with **p-toluenesulfonic acid** monohydrate.

## Properties of p-Toluenesulfonic Acid Monohydrate

**p-Toluenesulfonic acid** is a strong organic acid, approximately one million times stronger than benzoic acid.[1] It is most commonly supplied as the monohydrate.[1]

## Physical and Chemical Properties

The key physical and chemical properties are summarized in the table below.

Property	Value	References
IUPAC Name	4-methylbenzenesulfonic acid;hydrate	[8]
Synonyms	Tosylic acid, PTSA, p-TsOH, Tosic acid	[1]
CAS Number	6192-52-5	[1][7]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>4</sub> S	[8][9]
Molar Mass	190.22 g/mol	[1][8]
Appearance	White/colorless crystalline solid	[1][2][10]
Melting Point	103-107 °C (217-225 °F)	[1]
Boiling Point	140 °C (284 °F) at 20 mmHg	[1]
Density	1.24 g/cm <sup>3</sup>	[1][11]
pKa	-2.8 (in water, ref for benzenesulfonic acid)	[1]
Solubility	Highly soluble in water (67 g/100 mL), alcohols, and other polar organic solvents.[1][3] [10] Insoluble in nonpolar solvents like ether.[2][10]	

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

Spectrum	Key Features and Peaks	References
$^1\text{H}$ NMR	Spectra available in databases like SpectraBase.	[8][12]
$^{13}\text{C}$ NMR	Spectra available in databases like SpectraBase.	[8]
IR Spectrum	Infrared spectra are available in the Coblenz Society's collection and other databases.	[8][9][13]

## Core Applications in Organic Synthesis

The efficacy of  $\text{TsOH}\cdot\text{H}_2\text{O}$  lies in its role as a strong, "organic-soluble" acid catalyst.[1] It is a cornerstone reagent for a vast number of transformations in organic chemistry, particularly in the synthesis of pharmaceuticals and fine chemicals.[7][14][15]

## Esterification and Transesterification

$\text{TsOH}\cdot\text{H}_2\text{O}$  is a classic and highly effective catalyst for Fischer-Speier esterification and transesterification reactions.[1][7][16][17] It operates by protonating the carbonyl oxygen of the carboxylic acid or ester, which enhances the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by an alcohol.[5][18] This catalytic role is fundamental in synthesizing a wide range of esters, from simple flavor compounds to complex pharmaceutical intermediates.[18]

Catalytic cycle of p-TsOH in Fischer esterification.

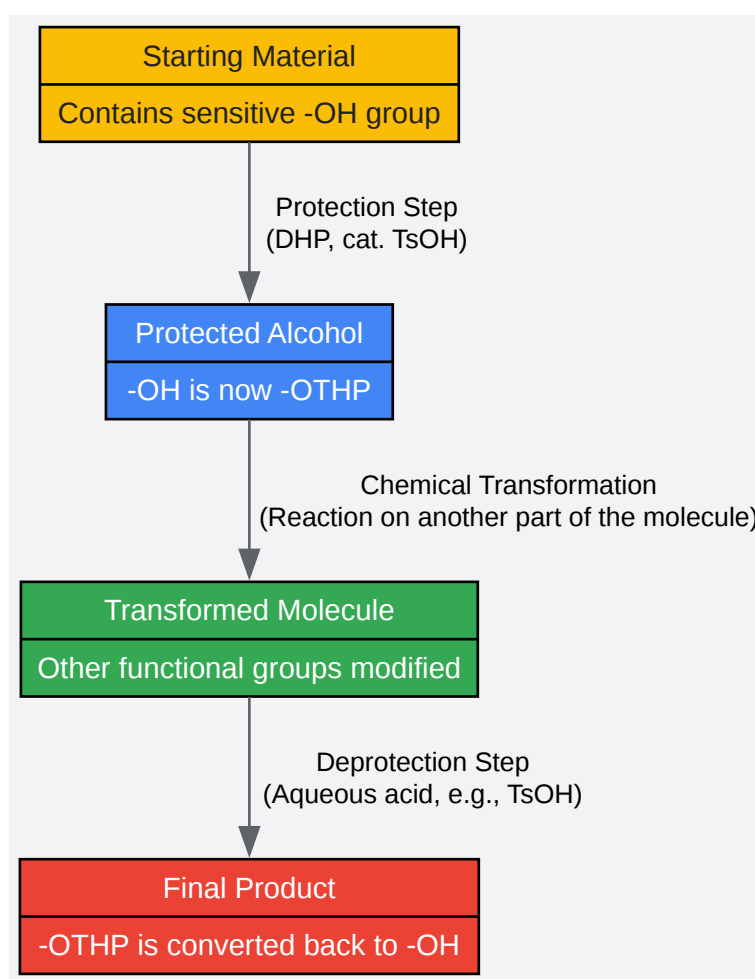
## Acetalization and Ketalization

$\text{TsOH}\cdot\text{H}_2\text{O}$  is an excellent catalyst for the formation of acetals and ketals, which are common protecting groups for aldehydes and ketones.[1][5][10] The reaction involves the acid-catalyzed addition of an alcohol or diol to the carbonyl group, a critical step in multi-step syntheses where the carbonyl functionality needs to be masked.[5]

## Protection and Deprotection of Alcohols

The tosyl group (Ts), derived from **p-toluenesulfonic acid**, is a widely used protecting group for alcohols.[1] Alcohols can be converted to tosylates by reacting them with 4-toluenesulfonyl chloride in the presence of a base.[1] Tosylates are excellent leaving groups in nucleophilic substitution and elimination reactions, and this reactivity allows for the deoxygenation of alcohols.[1]

Furthermore, TsOH·H<sub>2</sub>O is used as a catalyst for protecting alcohols with other groups, such as tetrahydropyran (THP).[19][20] It is also effective in the deprotection of acid-labile groups like the Boc (tert-butyloxycarbonyl) group from amines.[5]



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Logic of a protection/deprotection sequence using p-TsOH.

## Other Key Syntheses

The utility of TsOH·H<sub>2</sub>O extends to a wide range of other reactions, including:

- Polymerization and depolymerization reactions.[\[21\]](#)
- Rearrangement reactions.[\[7\]](#)
- Synthesis of heterocyclic compounds such as piperidines, pyrazoles, and quinazolinones.[\[4\]](#)  
[\[22\]](#)
- One-pot, multi-component reactions, which are highly valued for their efficiency in building molecular complexity.[\[4\]](#)[\[23\]](#)

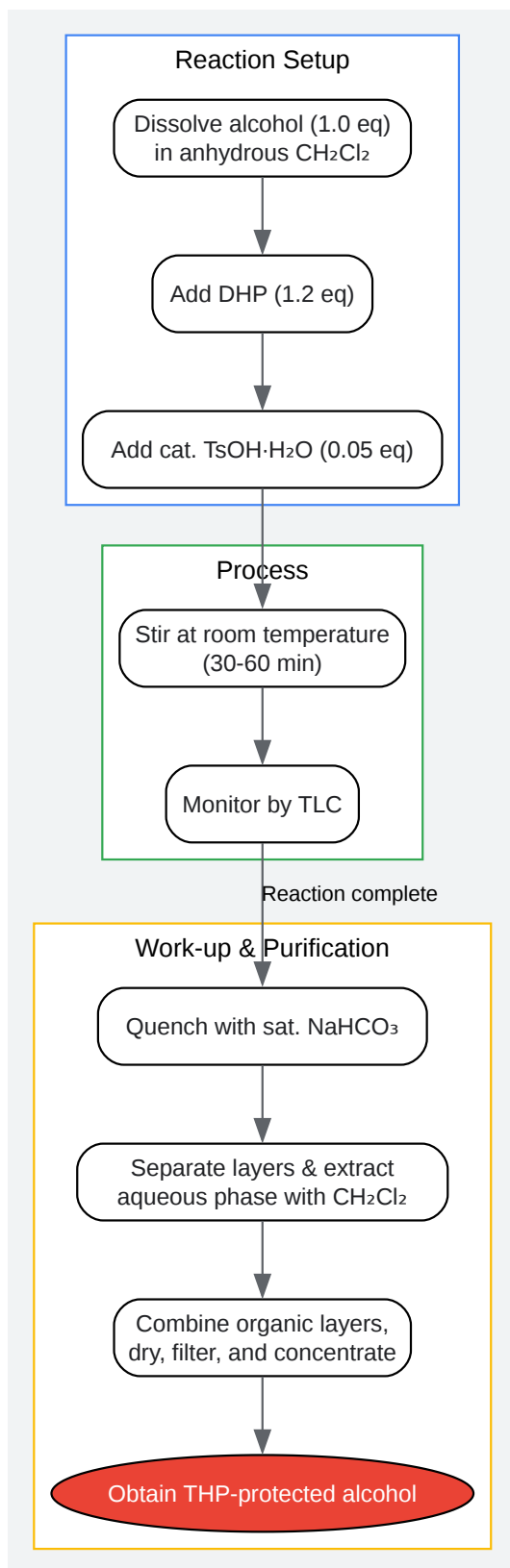
## Experimental Protocols

Detailed methodologies are essential for reproducibility. Below are example protocols for common applications of TsOH·H<sub>2</sub>O.

### Protocol: THP Protection of a Primary Alcohol

This protocol describes a general procedure for the protection of a primary alcohol using 3,4-dihydro-2H-pyran (DHP) catalyzed by TsOH·H<sub>2</sub>O.[\[19\]](#)

- Preparation: To a stirred solution of the primary alcohol (1.0 equivalent) in anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>), add 3,4-dihydro-2H-pyran (DHP, 1.2 equivalents) at room temperature.
- Catalysis: Add a catalytic amount of **p-toluenesulfonic acid** monohydrate (0.05 equivalents).
- Reaction: Stir the reaction mixture at room temperature. Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within 30-60 minutes.
- Work-up: Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extraction: Separate the organic layer and extract the aqueous layer with CH<sub>2</sub>Cl<sub>2</sub>.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the THP-protected alcohol.



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General experimental workflow for THP protection.

## Protocol: Fischer-Speier Esterification

This protocol outlines a general procedure for synthesizing esters from a carboxylic acid and an alcohol.<sup>[24]</sup>

- **Preparation:** In a round-bottom flask equipped with a Dean-Stark apparatus and condenser, combine the carboxylic acid (1.0 equivalent), the alcohol (often used as the solvent or in excess), and a suitable azeotroping solvent like toluene.
- **Catalysis:** Add a catalytic amount of **p-toluenesulfonic acid** monohydrate (0.01-0.05 equivalents).
- **Reaction:** Heat the mixture to reflux. Water formed during the reaction will be removed azeotropically and collected in the Dean-Stark trap, driving the equilibrium towards the ester product.
- **Monitoring:** Monitor the reaction progress by TLC or by observing the amount of water collected.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the solution with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude ester can be further purified by distillation or column chromatography if necessary.

## Industrial Applications

Beyond its role in laboratory-scale synthesis, TsOH·H<sub>2</sub>O is a valuable component in numerous industrial sectors.<sup>[21]</sup>

- **Resins and Polymers:** It serves as an effective catalyst for polymerization and curing reactions in the manufacturing of epoxy resins, amino resins, and various coatings.<sup>[21][25]</sup>  
<sup>[26]</sup>

- Pharmaceuticals: It is a critical reagent and intermediate in the large-scale synthesis of active pharmaceutical ingredients (APIs).[\[15\]](#)[\[25\]](#)
- Other Industries: It also finds use in the production of dyes, plasticizers, cosmetics, and adhesives.[\[2\]](#)[\[21\]](#)[\[25\]](#)

## Safety and Handling

**p-Toluenesulfonic acid** monohydrate is a corrosive substance that requires careful handling.  
[\[2\]](#)[\[27\]](#)

## GHS Hazard Information

Pictogram	GHS Code	Hazard Statement	Precautionary Statements
GHS07: Exclamation mark	H315, H319, H335	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	P261, P280, P302+P352, P305+P351+P338

(References:[\[1\]](#))

## Handling and Storage

- Handling: Use in a well-ventilated area.[\[28\]](#)[\[29\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a face shield.[\[28\]](#) Avoid breathing dust and prevent contact with skin and eyes.[\[27\]](#)[\[29\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[10\]](#)[\[28\]](#)  
[\[30\]](#) It is hygroscopic and should be protected from moisture.[\[1\]](#)[\[2\]](#)[\[22\]](#) Store away from incompatible materials such as strong bases and strong oxidizing agents.[\[2\]](#)[\[28\]](#)

## Conclusion

**p-Toluenesulfonic acid** monohydrate is a powerful and versatile strong organic acid. Its solid nature, ease of handling, high acidity, and solubility in organic solvents make it an indispensable catalyst for a vast array of chemical transformations.[\[5\]](#)[\[7\]](#) From fundamental



reactions like esterification to the intricate, multi-step synthesis of pharmaceuticals, TsOH·H<sub>2</sub>O provides an efficient, reliable, and often superior alternative to mineral acids, solidifying its role as a cornerstone of modern organic synthesis.[4][5]

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